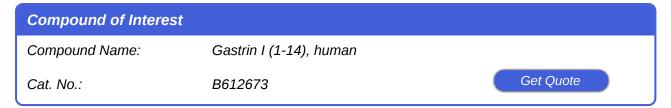


Unveiling the Molecular Profile of Human Gastrin I (1-14): A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, molecular weight, and biological signaling pathways of human Gastrin I (1-14). The information is curated for researchers and professionals in the fields of biochemistry, pharmacology, and drug development.

Core Chemical and Physical Properties

Human Gastrin I (1-14) is a peptide fragment of the larger gastrin hormone, a key regulator of gastric acid secretion.[1][2][3] Its fundamental properties are summarized below.

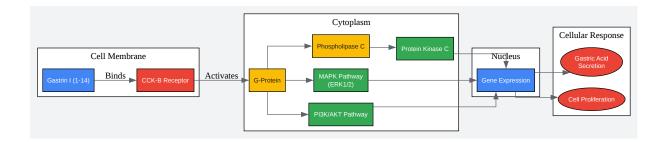


Property	Value	Source
Amino Acid Sequence	{Glp}-Gly-Pro-Trp-Leu-Glu- Glu-Glu-Glu-Glu-Ala-Tyr-Gly- Trp	[1][2]
Sequence (1-Letter Code)	{Glp}GPWLEEEEEAYGW	[3]
Molecular Formula	C79H100N16O27	[2][4]
Molecular Weight	1705.73 g/mol	[1][2]
Monoisotopic Mass	1704.69438198 Da	[4]
CAS Number	100940-57-6	[1][2]
Solubility	Soluble in H₂O	[1][2]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (In Solvent)	-80°C for up to 1 year	[1]

Biological Activity and Signaling Pathways

Gastrin I exerts its biological effects primarily through binding to the cholecystokinin B (CCK-B)/gastrin receptor, a G-protein coupled receptor (GPCR).[5][6] This interaction triggers a cascade of intracellular signaling events that ultimately regulate gastric acid secretion and cell growth.[6][7] The binding of gastrin to its receptor initiates multiple signal transduction pathways, including the activation of phospholipase C, which leads to the mobilization of intracellular calcium and the activation of protein kinase C (PKC).[6] Furthermore, gastrin has been shown to activate the mitogen-activated protein kinase (MAPK) pathway, specifically ERK1/2, and the PI3K/AKT pathway, which are crucial for its growth-promoting effects.[5][6][7]





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Figure 1: Simplified signaling pathway of Gastrin I (1-14).

Experimental Protocols

The study of Gastrin I (1-14) involves various experimental techniques to elucidate its physiological functions and signaling mechanisms. Below are generalized methodologies commonly employed in gastrin research.

Radioimmunoassay (RIA) for Gastrin Measurement

Radioimmunoassay is a common method for quantifying gastrin levels in biological samples, such as plasma.

- Sample Collection: Blood samples are collected in EDTA-containing tubes and immediately
 placed on ice.[8] Plasma is separated by centrifugation and frozen until analysis.[8] It is
 crucial to note that certain medications, like proton pump inhibitors, can significantly elevate
 gastrin levels and should be discontinued prior to sample collection for accurate diagnosis of
 conditions like Zollinger-Ellison syndrome.[8]
- Assay Principle: The assay is a competitive binding assay where unlabeled gastrin in the sample competes with a fixed amount of radiolabeled gastrin for binding to a limited amount of anti-gastrin antibody.



Procedure:

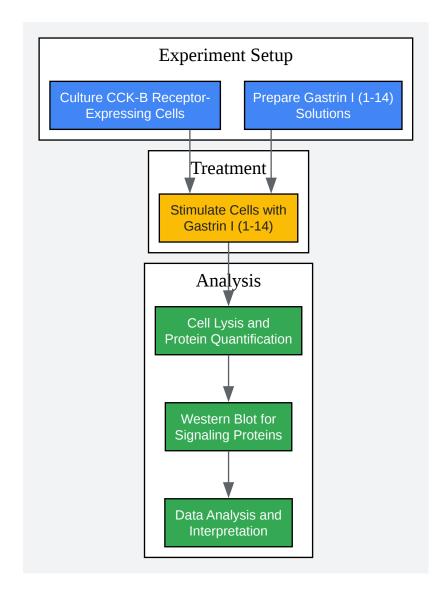
- A standard curve is generated using known concentrations of gastrin.
- Samples and standards are incubated with the anti-gastrin antibody and radiolabeled gastrin.
- The antibody-bound gastrin is separated from the free gastrin.
- The radioactivity of the bound fraction is measured.
- Data Analysis: The concentration of gastrin in the samples is determined by comparing their radioactivity with the standard curve.

Cell-Based Assays for Signaling Pathway Analysis

To investigate the intracellular signaling pathways activated by Gastrin I (1-14), cell lines expressing the CCK-B receptor are utilized.

- Cell Culture: Cells are maintained in an appropriate culture medium and conditions.
- Stimulation: Cells are treated with varying concentrations of Gastrin I (1-14) for different time points.
- Lysis and Protein Quantification: After treatment, cells are lysed, and the total protein concentration is determined.
- Western Blotting: Equal amounts of protein are separated by SDS-PAGE, transferred to a
 membrane, and probed with specific antibodies against phosphorylated (activated) forms of
 signaling proteins (e.g., p-ERK, p-Akt) and total proteins as controls.
- Detection and Analysis: The protein bands are visualized using chemiluminescence or fluorescence, and the band intensities are quantified to determine the level of protein activation.





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